

Personal protective equipment for handling Tris(pentafluorophenyl)borate

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Compound of Interest

Compound Name: Tris(pentafluorophenyl)borate

Cat. No.: B12749223

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Essential Safety and Handling Guide for Tris(pentafluorophenyl)borane

This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling Tris(pentafluorophenyl)borane, often abbreviated as $B(C_6F_5)_3$. Due to its hazardous nature, strict adherence to these procedures is mandatory to ensure personal and laboratory safety. Tris(pentafluorophenyl)borane is a highly effective Lewis acid used in a variety of chemical syntheses, but its reactivity necessitates careful management.^{[1][2]}

Hazard Identification and Classification

Tris(pentafluorophenyl)borane is classified as a hazardous substance with multiple routes of potential exposure.^[3] It is toxic if swallowed, causes severe skin and eye irritation, and may lead to respiratory irritation.^{[3][4][5][6][7]} Furthermore, the compound is hygroscopic and reacts with moisture, requiring it to be handled under a dry, inert atmosphere.^{[1][6][7][8]}

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[3][7][9][10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4][5][6][7]
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation[3][4][5][6][7][9][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][5][6][7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure through inhalation, ingestion, or skin and eye contact. The following equipment is mandatory when handling Tris(pentafluorophenyl)borane.[1]

PPE Category	Specification	Rationale
Hand Protection	Neoprene or nitrile rubber gloves.[1][9]	Prevents skin contact and irritation.[4][5][7]
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A full-face shield is recommended for larger quantities.[1]	Protects against dust and splashes, preventing serious eye irritation.[4][5][6][9] Contact lenses should not be worn.[1][9]
Body Protection	A chemical-resistant lab coat. For significant spill risk or handling larger quantities, fire/flame resistant and impervious clothing is required.[1][4]	Protects skin and personal clothing from contamination.[5]
Respiratory Protection	A NIOSH-approved respirator is necessary if dust formation is possible or if engineering controls are insufficient.[5][11] A full-face respirator should be used for major spills or when exposure limits may be exceeded.[4]	Prevents inhalation of dust, which can cause respiratory tract irritation.[3][4][7]

Operational Plan: Step-by-Step Procedures

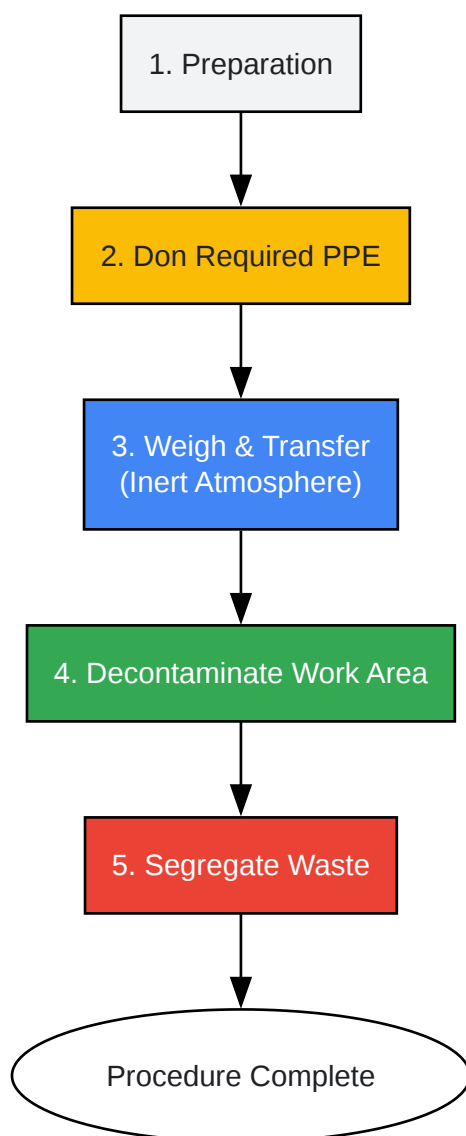
Preparation and Engineering Controls

- Work Area: All manipulations of solid Tris(pentafluorophenyl)borane must be performed inside a certified chemical fume hood or a glovebox.[1][9][10]
- Inert Atmosphere: Due to its hygroscopic nature, the compound must be handled and stored under a dry, inert atmosphere, such as nitrogen or argon.[1][6]

- **Material Compatibility:** Ensure the work area is free from incompatible materials, particularly strong oxidizing agents, strong acids, and water/moisture.[6][9][10]
- **Safety Equipment:** Confirm that an emergency eye wash station and safety shower are immediately accessible.[9][10]

Handling and Transfer Protocol

- Don all required PPE as specified in the table above.
- To minimize dust, handle the solid gently.[1][4][5][10] Avoid scooping or pouring methods that could aerosolize the powder.
- When weighing, perform the task within the fume hood or glovebox on a tared weigh boat or in a sealed container.
- Use non-sparking tools for all transfers.[4]
- Keep the primary container tightly sealed when not in use.[4][5][6]
- Upon completion, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water after handling.[5]



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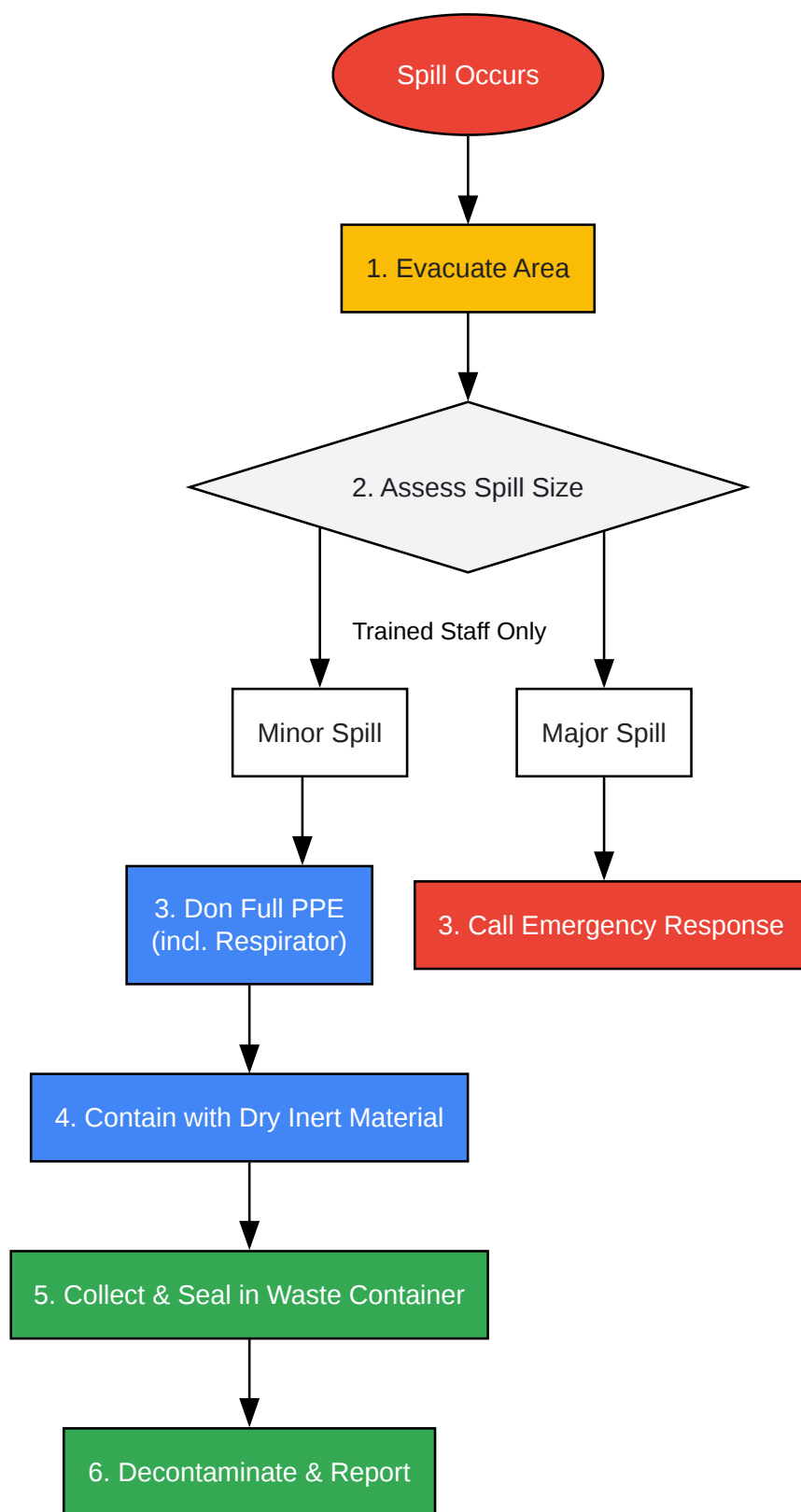
Caption: Standard workflow for handling Tris(pentafluorophenyl)borane.

Emergency Protocol: Spill Response

In the event of a spill, immediate and decisive action is required to mitigate exposure and contamination.

- Evacuate: Immediately alert others and evacuate all non-essential personnel from the area.
[\[1\]](#)[\[9\]](#)
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could disperse the dust.

- **Assess and Equip:** If the spill is minor and you are trained to handle it, don the full required PPE, including respiratory protection. For major spills, contact your institution's emergency response team.^[5]
- **Containment:** Gently cover the spill with a dry, inert absorbent material such as sand, vermiculite, or dry earth.^[1] **DO NOT USE WATER** or combustible materials.^[1]
- **Collection:** Using non-sparking tools, carefully sweep or scoop the contained material into a clearly labeled, sealable container for hazardous waste.^{[5][9][10]} Avoid generating dust during this process.^[5]
- **Decontamination:** Clean the spill area thoroughly. All materials used for cleanup must be disposed of as hazardous waste.
- **Reporting:** Report the incident to your supervisor and your institution's environmental health and safety department.



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